

Preparing Stock Solutions of Ac-RYYRWK-NH2: An Application Note and Protocol

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Compound of Interest

Compound Name: Ac-RYYRWK-NH2

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Introduction

Ac-RYYRWK-NH2 is a synthetic peptide that acts as a potent and selective partial agonist for the Nociceptin/Orphanin FQ (NOP) receptor, with a K_i of 0.71 nM.^{[1][2][3]} It demonstrates high selectivity over other opioid receptors such as μ , δ , and κ ($IC_{50} > 4000$ nM). This peptide is a valuable tool in neuroscience research, particularly in studies related to appetite regulation and energy homeostasis, as it has been shown to increase food intake in vivo. Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **Ac-RYYRWK-NH2** stock solutions.

Physicochemical Properties and Storage

Recommendations

A summary of the key properties of **Ac-RYYRWK-NH2** and general storage guidelines are provided in the table below.

Property	Value
Molecular Weight	1012.17 g/mol [2] [4] [5]
Formula	C49H69N15O9 [2] [4] [5]
Sequence	Ac-Arg-Tyr-Tyr-Arg-Trp-Lys-NH2
Appearance	Lyophilized solid [5]
Solubility	Soluble in water up to 1 mg/mL. [4] For higher concentrations or difficult dissolution, the use of a small amount of dilute acetic acid is recommended.
Storage (Lyophilized)	For long-term storage, desiccate at -20°C or colder. [4] [5] [6] The lyophilized peptide is stable for days to weeks at room temperature. [7]
Storage (Solution)	Aliquot and store at -20°C for up to one month or -80°C for up to six months to minimize freeze-thaw cycles. [4] [7] [8] Use sterile buffers at pH 5-6 to prolong storage life. [8]

Experimental Protocol: Preparation of a 1 mM Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Ac-RYYRWK-NH2**. The final concentration should be adjusted based on specific experimental needs.

Materials and Equipment

- **Ac-RYYRWK-NH2** (lyophilized powder)
- Sterile, nuclease-free water
- 0.1% Acetic acid in sterile water (optional)
- Sterile, low-protein-binding microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator bath
- Analytical balance

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.[\[5\]](#)
- Handle the lyophilized powder in a chemical fume hood to avoid inhalation.[\[5\]](#)
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[\[5\]](#)

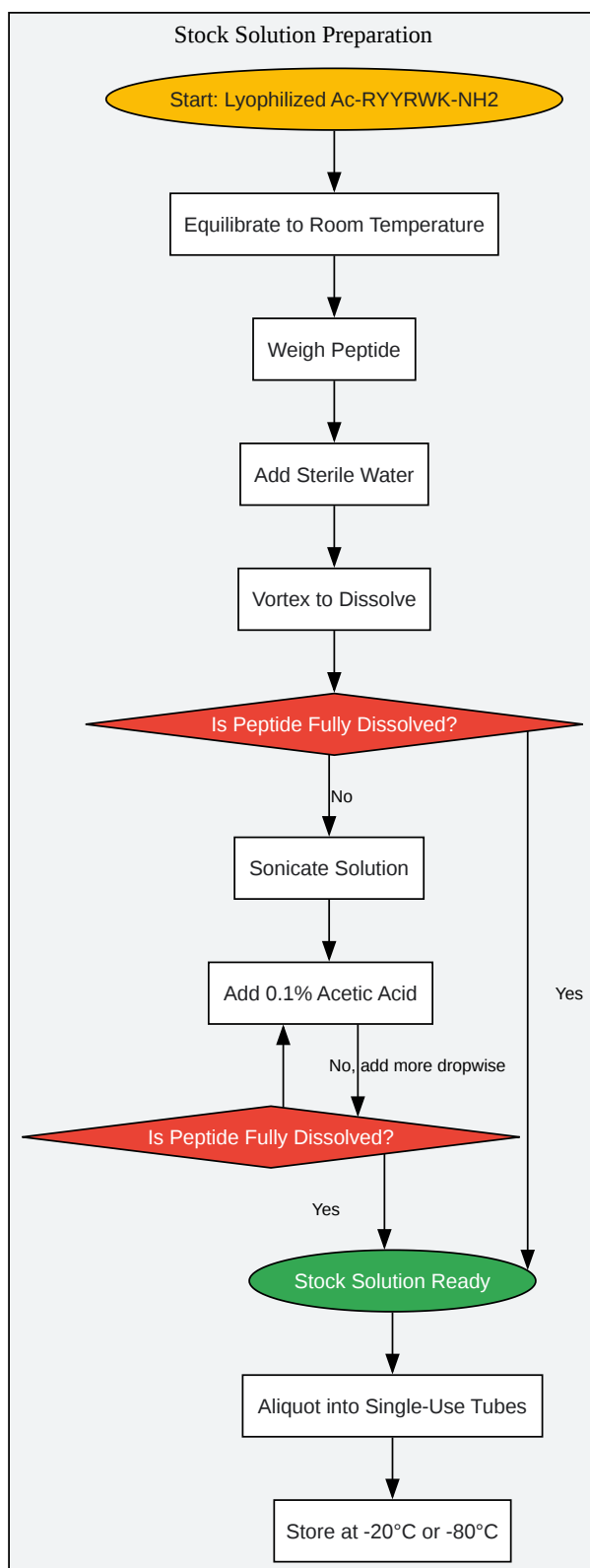
Step-by-Step Procedure

- Equilibration: Before opening, allow the vial of lyophilized **Ac-RYYRWK-NH2** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation and moisture uptake, which can affect the stability of the peptide.[\[7\]](#)
- Weighing: Carefully weigh the desired amount of the lyophilized peptide using an analytical balance. For example, to prepare 1 mL of a 1 mM stock solution, weigh out 1.012 mg of **Ac-RYYRWK-NH2**.
- Reconstitution:
 - Add the appropriate volume of sterile, nuclease-free water to the vial containing the peptide. To continue the example, add 1 mL of water to the 1.012 mg of peptide.
 - Gently vortex the solution to facilitate dissolution.
- Aiding Dissolution (if necessary):
 - If the peptide does not fully dissolve in water, sonicate the solution for 5-10 minutes.[\[9\]](#)

- **Ac-RYYRWK-NH2** is a basic peptide. If solubility issues persist, add a small amount of 0.1% acetic acid to the solution and vortex again.^[8]
- Final Dilution: Once the peptide is completely dissolved, it can be further diluted with the desired assay buffer. It is recommended to add the concentrated peptide stock solution dropwise to the assay buffer while gently stirring to prevent precipitation.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, low-protein-binding microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.^{[4][5][6]} Avoid repeated freeze-thaw cycles.^{[4][7]}

Experimental Workflow and Logic Diagram

The following diagram illustrates the decision-making process and workflow for preparing the **Ac-RYYRWK-NH2** stock solution.



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Caption: Workflow for preparing **Ac-RYYRWK-NH2** stock solution.

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